

Personal protective equipment for handling 2-(Bromomethyl)phenol

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Compound of Interest

Compound Name: 2-(Bromomethyl)phenol

Cat. No.: B1590775

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Essential Safety and Handling Guide for 2-(Bromomethyl)phenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Bromomethyl)phenol** (CAS No: 58402-38-3). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Assessment

2-(Bromomethyl)phenol is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Therefore, strict adherence to safety protocols is mandatory to prevent exposure.

Quantitative Data Summary

The following table summarizes key quantitative data for **2-(Bromomethyl)phenol**:

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C7H7BrO | [1] [2] [3] [4] [5] [6] |
| Molecular Weight | 187.03 g/mol | [1] [2] [4] [5] |
| Boiling Point | 253.6 ± 15.0 °C (Predicted) | [3] [6] |
| Density | 1.593 ± 0.06 g/cm³ (Predicted) | [3] [6] |
| pKa | 9.35 ± 0.35 (Predicted) | [3] [5] |
| Solubility | Slightly soluble in water (2.4 g/L at 25°C) | [5] |

Personal Protective Equipment (PPE) Requirements

A comprehensive approach to personal protection is essential when handling **2-(Bromomethyl)phenol**.[\[7\]](#) The following PPE is required:

| Protection Type | Specification | Rationale |
|--------------------------|--|---|
| Hand Protection | Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended. | To prevent skin contact and absorption.[1][7] Gloves must be inspected before use and disposed of properly after.[1][8] |
| Eye and Face Protection | Chemical safety goggles and a face shield. | To protect against splashes and airborne particles that can cause severe eye damage.[1][7] |
| Skin and Body Protection | A lab coat worn over long-sleeved clothing and closed-toe shoes. A chemical-resistant apron is advised for larger quantities. | To minimize skin exposure.[7] |
| Respiratory Protection | Work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary. | To prevent inhalation of dust or vapors.[1][7] |

Operational and Disposal Plans

Experimental Protocol: Safe Handling Workflow

Adherence to a strict, step-by-step protocol is crucial for minimizing risk.

1. Preparation:

- **Don PPE:** Before entering the work area, put on all required PPE as detailed in the table above.
- **Prepare Fume Hood:** Ensure the chemical fume hood is operational with the sash at the appropriate working height. The work surface should be clean and uncluttered.

- Assemble Materials: Gather all necessary equipment (glassware, spatulas, solvents) and place them inside the fume hood.

2. Handling:

- Weighing: Carefully weigh the desired amount of **2-(Bromomethyl)phenol** in a tared container within the fume hood to minimize inhalation risk.[7]
- Dissolving and Reaction: If dissolving, add the solvent slowly to the solid to prevent splashing. All reactions must be performed within the fume hood.[7]
- Transferring: Use appropriate tools, such as a pipette or funnel, to prevent spills when transferring solutions.[7]

3. Decontamination and Cleanup:

- Spill Management: In case of a spill, evacuate personnel to a safe area.[1][2] Prevent further leakage if it is safe to do so.[2] Do not let the chemical enter drains.[1][2] Collect the spilled material using appropriate methods (e.g., sweep up solid, absorb liquid) and place it in a suitable, closed container for disposal.[1]
- Personal Decontamination: After handling, remove gloves using the proper technique (without touching the outer surface) and dispose of them.[1] Wash hands thoroughly with soap and water.[1]

Emergency First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.

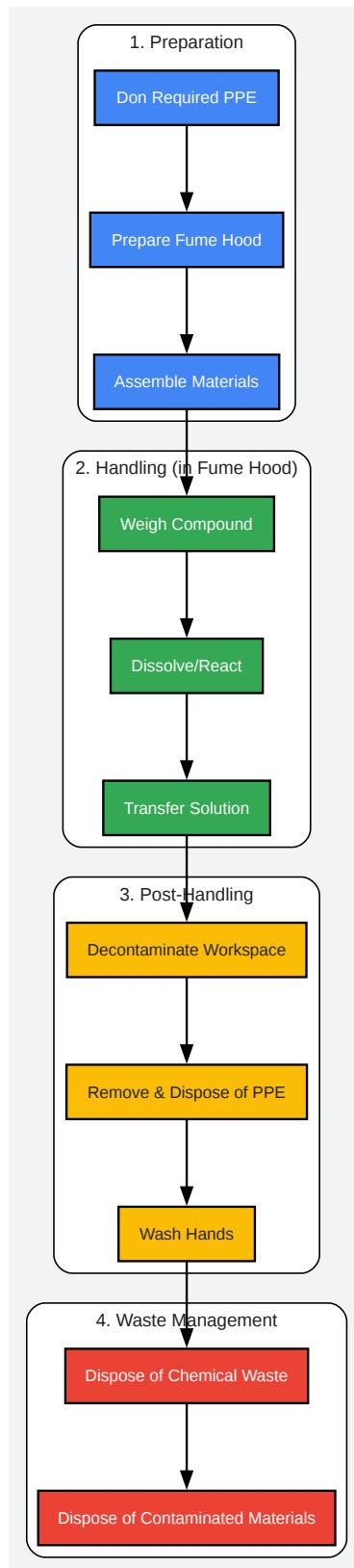
| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the person to fresh air.[1][2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][9] |
| Skin Contact | Immediately remove contaminated clothing.[2] [9] Wash the affected area with soap and plenty of water.[1] Seek medical attention.[1] For extensive exposure, flushing with copious amounts of water for at least 15 minutes is critical.[10] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1] |
| Ingestion | Do NOT induce vomiting.[2] Rinse the mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2] Call a doctor or Poison Control Center immediately.[2][9] |

Disposal Plan

- Chemical Waste: Dispose of **2-(Bromomethyl)phenol** and any contaminated materials through a licensed professional waste disposal service.[1] Keep the chemical in suitable, closed containers for disposal.[1]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[1][8]
- Contaminated PPE: Double-bag and dispose of any contaminated clothing and PPE as hazardous waste.[10]

Visualized Workflow

The following diagram illustrates the logical flow for the safe handling of **2-(Bromomethyl)phenol**.



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Caption: A step-by-step workflow for the safe handling of **2-(Bromomethyl)phenol**.

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